

# Advanced Handling and Safety Protocol: Chloroacetyl Chloride-13C2

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	Chloroacetyl chloride-13C2
CAS No.:	286367-76-8
Cat. No.:	B580289

[Get Quote](#)

## Introduction: The Isotopic Imperative

**Chloroacetyl chloride-13C2** (CAS: 286367-76-8) is not merely a hazardous reagent; it is a high-value isotopic labeling tool primarily used in the synthesis of stable isotope-labeled internal standards (SIL-IS) for LC-MS/MS quantitation of drugs (e.g., Lidocaine-13C2, various acetanilides).

Unlike its natural abundance counterpart, the handling of the

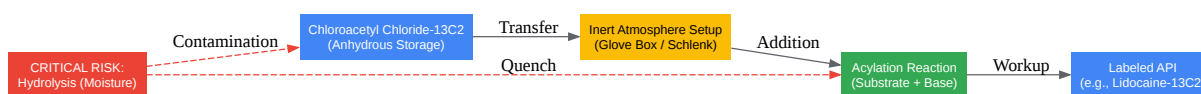
isotopologue requires a dual-threat mitigation strategy:

- **Personnel Safety:** Protection against severe lachrymatory and corrosive effects.
- **Asset Protection:** Prevention of hydrolytic degradation, which renders the expensive isotopic label useless.

This guide synthesizes standard Safety Data Sheet (SDS) parameters with field-proven "zero-loss" handling protocols.

## Application Workflow

The following diagram illustrates the typical workflow where this reagent is critical, highlighting the points of maximum risk.



[Click to download full resolution via product page](#)

Figure 1: Critical path for **Chloroacetyl Chloride-13C2** usage. Red pathways indicate failure modes due to moisture ingress.

## Physicochemical & Hazard Profile

The substitution of

with

increases the molecular weight but leaves the chemical reactivity—and toxicity—identical to the unlabeled compound.

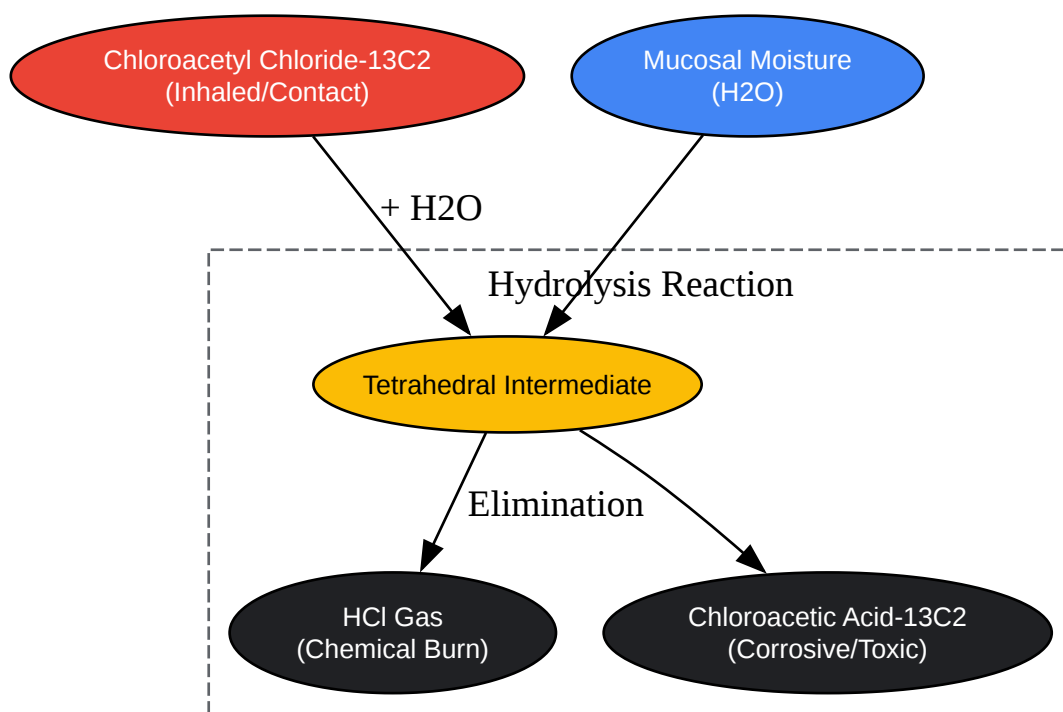
## Key Data Summary

Property	Value	Context
CAS Number	286367-76-8	Specific to ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted"> labeled form.[1][2]
Molecular Weight	~114.93 g/mol	vs. 112.94 g/mol for natural abundance.
Boiling Point	105–106 °C	Volatile; generates corrosive vapors easily.
Appearance	Colorless to yellow liquid	Yellowing indicates decomposition (HCl formation).
Odor Threshold	< 0.05 ppm	Lachrymator. Detectable before lethal limits, but desensitization occurs.
Flash Point	None (Non-combustible)	However, reaction with metal releases flammable

## Mechanism of Toxicity

The danger of Chloroacetyl chloride lies in its bifunctional nature. It is an acylating agent and an alkylating agent.

- **Immediate Hydrolysis:** Upon contact with moist mucous membranes (eyes, lungs), it hydrolyzes to release Hydrochloric Acid (HCl) and Chloroacetic Acid-13C2.
- **Protein Alkylation:** The chloro- group is a good leaving group, allowing the molecule to alkylate DNA and proteins, leading to delayed tissue damage and potential genotoxicity.



[Click to download full resolution via product page](#)

Figure 2: Mechanism of hydrolytic toxicity. The release of HCl causes immediate burns, while Chloroacetic acid contributes to systemic toxicity.

## Operational Protocol: The "Zero-Moisture" Standard

Because the

isotope is high-value, standard fume hood handling is often insufficient due to atmospheric moisture risks.

### Storage Requirements

- Primary: Store under inert gas (Argon or Nitrogen) in a dedicated flammables/corrosives cabinet.
- Secondary: Seal the bottle with Parafilm® or electrical tape to prevent diffusive moisture ingress.
- Temperature: Refrigeration is recommended (+2°C to +8°C) to lower vapor pressure, but warm to room temperature before opening to prevent condensation.

## Transfer Protocol (Syringe Technique)

Goal: Transfer reagent without exposing the bulk stock to air.

- Preparation: Purge a clean, dry Schlenk flask with  
  
  . Ensure all glassware is oven-dried (>120°C for 2 hours).
- Pressure Equalization: Insert a needle connected to an inert gas line (bubbler) into the septum of the reagent bottle to provide positive pressure.
- Aspiration: Use a gas-tight glass syringe (Hamilton type) with a PTFE-tipped plunger. Flush the syringe with  
  
three times.
- Draw: Withdraw the required volume of **Chloroacetyl chloride-13C2**.
- Transfer: Inject directly into the reaction vessel through a septum.
- Cleanup: Immediately rinse the syringe with anhydrous dichloromethane (DCM) into a waste container containing a quench solution (see Section 4).

---

*Expert Insight: Never pour this reagent. Pouring creates a large surface area for hydrolysis and releases significant fumes. Always use positive-pressure syringe transfer or a cannula.*

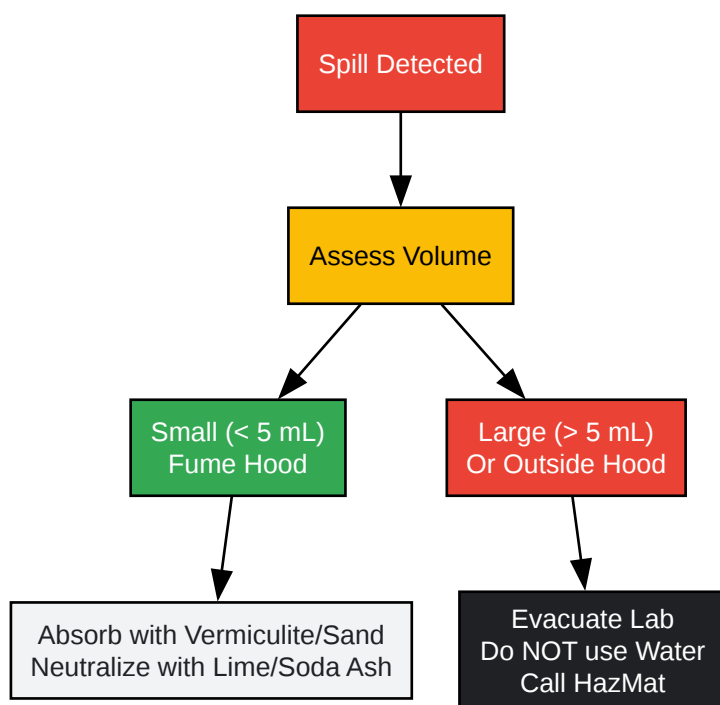
---

## Emergency Response & Decontamination

Standard spill responses (water wash) can exacerbate the situation due to the exothermic hydrolysis reaction.

### The "Dry Response" Decision Tree

Do not use water on the concentrated chemical.



[Click to download full resolution via product page](#)

Figure 3: Emergency response logic. Water is strictly prohibited as a primary response agent.

## Decontamination Solution

For glassware and syringe cleaning, prepare a Quench Solution:

- 50% Water
- 40% Ice
- 10% Sodium Bicarbonate ( ) or Dilute Sodium Hydroxide ( )

Procedure: Slowly add the contaminated solvent/reagent to the quench solution while stirring.

Expect fizzing (

) and heat. Check pH to ensure neutrality before disposal.

## Regulatory & Exposure Limits

Adherence to exposure limits is mandatory. Note that "labeled" compounds fall under the same regulatory scrutiny as their unlabeled parents.

Agency	Limit Type	Value	Note
NIOSH	REL (TWA)	0.05 ppm	Extremely low threshold.
ACGIH	TLV	0.05 ppm	Skin notation (absorbs through skin).
IDLH	Immediate Danger	100 ppm	Rapid onset of pulmonary edema.

PPE Requirements:

- Respiratory: If outside a glove box, a full-face respirator with Acid Gas (yellow) and Organic Vapor (black) cartridges is required.
- Skin: Silver Shield® (Laminate) gloves are preferred. Standard Nitrile provides only splash protection and degrades quickly.

## References

- National Institute for Occupational Safety and Health (NIOSH). (2024).<sup>[3]</sup> Chloroacetyl chloride: NIOSH Pocket Guide to Chemical Hazards.<sup>[4][5]</sup> Centers for Disease Control and Prevention.<sup>[3]</sup> [\[Link\]](#)
- PubChem. (2025). Chloroacetyl chloride (Compound).<sup>[3][4][6][7][8][9]</sup> National Library of Medicine. [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Page loading... \[wap.guidechem.com\]](#)
- [2. isotope.com \[isotope.com\]](#)
- [3. Chloroacetyl chloride | ClCH<sub>2</sub>COCl | CID 6577 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. epa.gov \[epa.gov\]](#)
- [5. Report | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [6. kscl.co.in \[kscl.co.in\]](#)
- [7. Chloroacetyl chloride - Wikipedia \[en.wikipedia.org\]](#)
- [8. nuv.ac.in \[nuv.ac.in\]](#)
- [9. What is the reaction of Chloroacetyl chloride with water? \[yufenggp.com\]](#)
- To cite this document: BenchChem. [Advanced Handling and Safety Protocol: Chloroacetyl Chloride-13C<sub>2</sub>]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b580289/docs#advanced-handling-and-safety-protocol-chloroacetyl-chloride-13c2\]](https://www.benchchem.com/product/b580289/docs#advanced-handling-and-safety-protocol-chloroacetyl-chloride-13c2)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)